

α -Terpinene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Terpinene*

Cat. No.: *B1210023*

[Get Quote](#)

An In-depth Technical Guide on the Core Properties, Biological Activities, and Experimental Protocols of α -Terpinene.

This guide provides a comprehensive overview of α -Terpinene (**alpha-Terpinene**), a naturally occurring monoterpene, for researchers, scientists, and professionals in drug development. It covers its fundamental chemical and physical properties, details its significant biological activities, and offers specific experimental protocols for its analysis and evaluation.

Core Chemical and Physical Properties

α -Terpinene is a monoterpene found in the essential oils of various plants, including tea tree, cardamom, and marjoram.^[1] Its fundamental identifiers and physicochemical properties are summarized below.

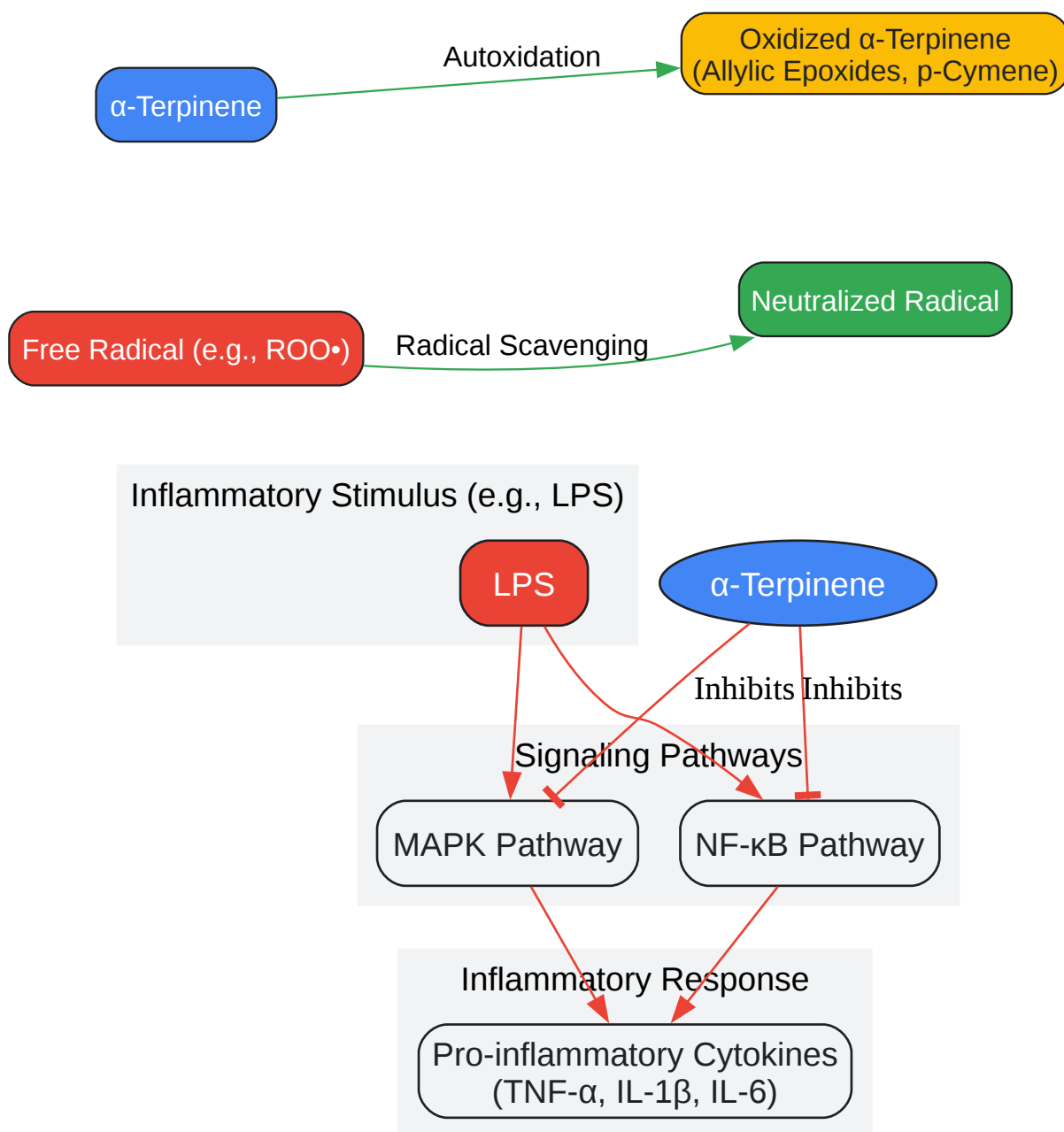
Property	Value
CAS Number	99-86-5
Molecular Formula	C ₁₀ H ₁₆
Molecular Weight	136.23 g/mol
Appearance	Colorless to light yellow liquid
Odor	Woody, terpene, lemon-like
Boiling Point	173-175 °C
Density	0.837 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.478
Flash Point	50 °C (122 °F)
Solubility	Insoluble in water; soluble in ethanol and most non-volatile oils. [2]

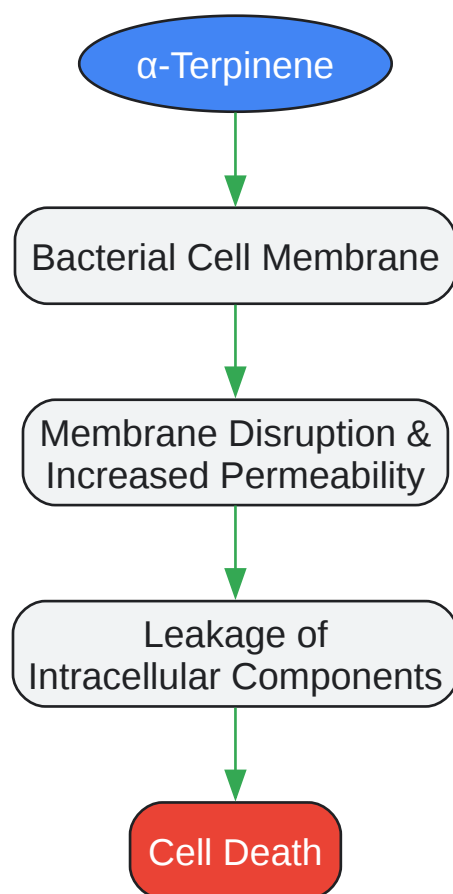
Biological Activities and Mechanisms of Action

α-Terpinene exhibits a range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial effects.

Antioxidant Activity

α-Terpinene functions as an antioxidant by scavenging free radicals. However, it is noteworthy that α-Terpinene autoxidizes rapidly upon exposure to air, forming allylic epoxides and p-cymene. While this rapid oxidation allows it to protect other compounds from degradation, the oxidation products can be skin sensitizers.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Nuclear Factor NF-κB Pathway in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. MAP Kinase Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [α-Terpinene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210023#terpinene-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com